N-methylcyclohexanecarboxamide CAS number and identifiers.

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Compound of Interest

Compound Name:	*N-methylcyclohexanecarboxamide*
CAS No.:	*6830-84-8*
Cat. No.:	*B3056012*

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N-Methylcyclohexanecarboxamide: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **N-methylcyclohexanecarboxamide**, a chemical compound of interest in various research and development sectors. The document details its chemical identifiers, physical and chemical properties, and a representative synthetic protocol. While specific biological activity and mechanistic data for **N-methylcyclohexanecarboxamide** are not extensively available in the public domain, this guide also summarizes the known biological activities of structurally related cyclohexanecarboxamide derivatives to offer insights into its potential pharmacological relevance.

Chemical Identifiers and Properties

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N-methylcyclohexanecarboxamide is a secondary amide derivative of cyclohexanecarboxylic acid. Its unique structural features contribute to its specific physicochemical properties.

Chemical Identifiers

A comprehensive list of identifiers for **N-methylcyclohexanecarboxamide** is provided in Table 1, facilitating its unambiguous identification in databases and literature.

Table 1: Chemical Identifiers for **N-Methylcyclohexanecarboxamide**[1]

Identifier Type	Identifier
CAS Number	6830-84-8
PubChem CID	3343827
IUPAC Name	N-methylcyclohexanecarboxamide
Molecular Formula	$C_8H_{15}NO$
InChI	InChI=1S/C8H15NO/c1-9-8(10)7-5-3-2-4-6-7/h7H,2-6H2,1H3,(H,9,10)
InChIKey	VJPHAMJNGICSLT-UHFFFAOYSA-N
Canonical SMILES	CNC(=O)C1CCCCC1
DSSTox Substance ID	DTXSID80391640
Nikkaji Number	J2.810.194E
Wikidata	Q82189241

Physicochemical Properties

The key physicochemical properties of **N-methylcyclohexanecarboxamide** have been computationally predicted and are summarized in Table 2. These properties are crucial for understanding its behavior in various chemical and biological systems.

Table 2: Physicochemical Properties of **N-Methylcyclohexanecarboxamide**[1]

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Property	Value
Molecular Weight	141.21 g/mol
XLogP3-AA	1.6
Hydrogen Bond Donor Count	1
Hydrogen Bond Acceptor Count	1
Rotatable Bond Count	1
Exact Mass	141.115364 g/mol
Monoisotopic Mass	141.115364 g/mol
Topological Polar Surface Area	29.1 Å^2
Heavy Atom Count	10
Complexity	116

Synthesis of **N-Methylcyclohexanecarboxamide**

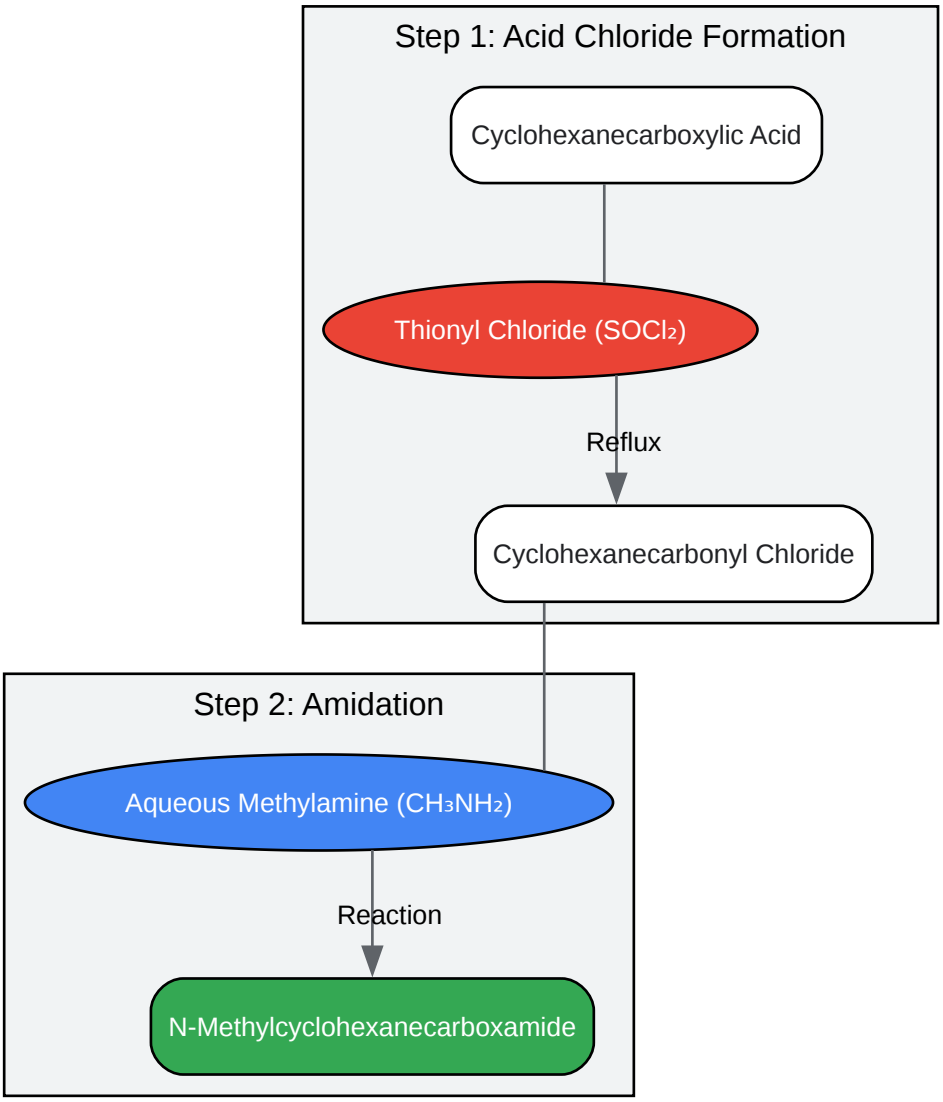
The synthesis of **N-methylcyclohexanecarboxamide** typically proceeds through the conversion of cyclohexanecarboxylic acid to its more reactive acid chloride derivative, followed by amidation with methylamine.

General Synthetic Scheme

The overall synthetic pathway can be visualized as a two-step process, outlined in the workflow diagram below.

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Synthesis Workflow for N-Methylcyclohexanecarboxamide



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Caption: A two-step synthesis of **N-methylcyclohexanecarboxamide**.

Experimental Protocol

The following is a representative experimental protocol for the synthesis of **N-methylcyclohexanecarboxamide**.

Materials:

- Cyclohexanecarboxylic acid

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- Thionyl chloride ($SOCl_2$)
- Aqueous methylamine (CH_3NH_2)
- Anhydrous solvent (e.g., dichloromethane or toluene)
- Sodium bicarbonate ($NaHCO_3$) solution
- Brine
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Standard laboratory glassware and equipment for reflux, extraction, and purification.

Procedure:

Step 1: Synthesis of Cyclohexanecarbonyl Chloride

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve cyclohexanecarboxylic acid in an excess of thionyl chloride.
- Gently reflux the mixture. The reaction progress can be monitored by the cessation of gas (HCl and SO_2) evolution.
- After the reaction is complete, remove the excess thionyl chloride by distillation under reduced pressure. The crude cyclohexanecarbonyl chloride is obtained as the residue.

Step 2: Synthesis of **N-Methylcyclohexanecarboxamide**

- Cool the crude cyclohexanecarbonyl chloride in an ice bath.
- Slowly add an excess of aqueous methylamine solution to the cooled acid chloride with vigorous stirring. The reaction is exothermic.
- After the addition is complete, continue stirring at room temperature to ensure the reaction goes to completion.

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- Transfer the reaction mixture to a separatory funnel and add an organic solvent (e.g., dichloromethane or ethyl acetate).
- Wash the organic layer sequentially with a dilute acid solution (e.g., 1M HCl) to remove unreacted methylamine, followed by a saturated sodium bicarbonate solution to neutralize any remaining acid, and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude **N-methylcyclohexanecarboxamide**.
- The crude product can be further purified by recrystallization or column chromatography.

Biological Activity and Potential Applications

As of the latest literature review, there is a notable lack of specific studies on the biological activity and pharmacological profile of **N-methylcyclohexanecarboxamide**. However, the broader class of cyclohexanecarboxamide derivatives has been investigated for various therapeutic applications.

Biological Activities of Related Cyclohexanecarboxamide Derivatives

Several studies have reported on the biological evaluation of various substituted cyclohexanecarboxamide compounds. These findings, while not directly applicable to **N-methylcyclohexanecarboxamide**, may provide a basis for future investigations.

- Antimicrobial and Cytotoxic Activities: Certain N-(benzo[d]thiazol-2-yl)cyclohexanecarboxamides have been synthesized and evaluated for their cytotoxic effects against cancer cell lines and their antimicrobial properties. Some derivatives demonstrated significant cytotoxicity and moderate inhibitory effects on the growth of Staphylococcus aureus and some fungi.
- Apoptosis Induction: A series of 1-(N-phenyl-2-(heteroalicyclic-1-yl)acetamido)cyclohexane-1-carboxamide derivatives have been synthesized and screened for their anticancer activity. One compound, in particular, exhibited potent activity against the MCF-7 breast cancer cell line by inducing apoptosis and causing cell cycle arrest at the G2/M phase.

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- Anti-inflammatory and Antinociceptive Effects: Amidrazone derivatives containing a cyclohexanecarboxylic acid moiety have shown a range of biological activities, including antinociceptive and anti-inflammatory effects.

It is important to reiterate that these activities are reported for derivatives and not for **N-methylcyclohexanecarboxamide** itself.

Future Research Directions

The structural simplicity of **N-methylcyclohexanecarboxamide**, combined with the known biological activities of its analogs, suggests that it could be a valuable scaffold for further chemical modification and pharmacological screening. Future research could focus on:

- Synthesizing a library of **N-methylcyclohexanecarboxamide** derivatives with diverse substitutions on the cyclohexyl ring and the methyl group.
- Screening these compounds for a wide range of biological activities, including antimicrobial, anticancer, anti-inflammatory, and neurological effects.
- Investigating the structure-activity relationships (SAR) to identify key structural features responsible for any observed biological activity.

Conclusion

This technical guide has summarized the key identifiers and physicochemical properties of **N-methylcyclohexanecarboxamide** and provided a representative synthetic protocol. While direct biological data for this compound is scarce, the documented activities of related cyclohexanecarboxamide derivatives suggest that this chemical class holds potential for further investigation in drug discovery and development. The information presented herein serves as a foundational resource for researchers and scientists interested in exploring the chemical and potential biological landscape of **N-methylcyclohexanecarboxamide** and its analogs.

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References

- 1. Preparation of N-methylcyclohexanecarboxamide | Ambeed [ambeed.com]

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